

An In-depth Technical Guide to Ethyl Dimethylcarbamate (CAS 687-48-9)

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Ethyl dimethylcarbamate	
Cat. No.:	B1222962	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ethyl dimethylcarbamate** (CAS 687-48-9), a carbamate ester with applications across various scientific and industrial fields. This document details its chemical and physical properties, synthesis and reactivity, biological activity, and safety information.

Core Chemical Information

Ethyl dimethylcarbamate, also known as N,N-dimethylurethane, is an organic compound belonging to the class of carbamate esters.[1] Its structure features an ethyl group and two methyl groups attached to the nitrogen atom of a carbamate functional group.[1][2]



Identifier	Value
CAS Number	687-48-9[1]
IUPAC Name	ethyl N,N-dimethylcarbamate[1]
Molecular Formula	C5H11NO2[1]
Molecular Weight	117.15 g/mol [1]
Canonical SMILES	CCOC(=O)N(C)C[1]
InChI Key	SUDHEDJJFGYYPL-UHFFFAOYSA-N[1]
Synonyms	N,N-dimethylurethane, Dimethylcarbamic acid ethyl ester, Ethyl N,N-dimethyl carbamate[2][3]

Physicochemical Properties

Ethyl dimethylcarbamate is typically a colorless to pale yellow liquid with a faint odor.[2] It is soluble in organic solvents and has moderate solubility in water.[2]

Property	Value	
Appearance	Colorless to pale yellow liquid[2] or white powder[4]	
Boiling Point	206.00°C[5]; 37-38 °C @ 10 Torr[6]	
Melting Point	60°C (estimate)[3]	
Density	0.931 g/ml[5]; 0.970 g/cm ³ @ 20 °C[6]	
Flash Point	30.4±18.2 °C[7]	
Vapor Pressure	11.5±0.2 mmHg at 25°C[7]	
Refractive Index	1.418[7]	
LogP	0.91[7]	

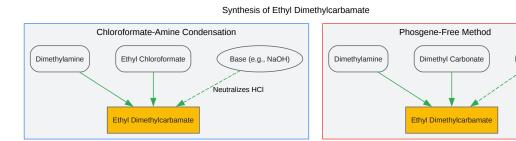
Synthesis and Reactivity



3.1. Synthesis Protocols

Two primary methods for the synthesis of **ethyl dimethylcarbamate** are commonly cited:

- Reaction with Ethyl Chloroformate: A conventional laboratory method involves the
 condensation of dimethylamine with ethyl chloroformate.[1][8] This reaction is typically
 performed in the presence of a base, such as sodium hydroxide, to neutralize the
 hydrochloric acid byproduct.[1]
- Phosgene-Free Method: An industrially preferred and more environmentally friendly
 approach involves the reaction of dimethylamine with dimethyl carbonate.[1] This synthesis
 is facilitated by a suitable catalyst and avoids the use of highly toxic phosgene.[1][8]



Click to download full resolution via product page

Caption: Common synthesis pathways for **Ethyl Dimethylcarbamate**.

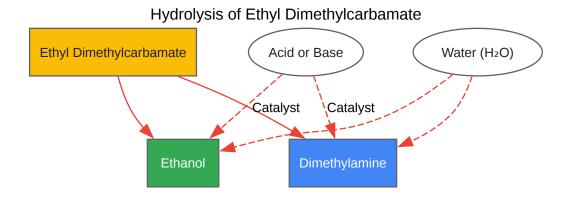
3.2. Chemical Reactivity

Ethyl dimethylcarbamate undergoes several key chemical reactions:

Catalyst



- Hydrolysis: In the presence of water and an acid or base, it hydrolyzes to form dimethylamine and ethyl alcohol.[1][8] This reaction is significant for understanding its stability under various conditions.[1]
- Oxidation: Strong oxidizing agents, such as potassium permanganate, can oxidize the compound, typically targeting the N-alkyl groups to form various oxidation products.[1][8]
- Substitution Reactions: The ethyl group can be replaced by other nucleophiles in nucleophilic substitution reactions, allowing for the synthesis of a diverse range of substituted carbamates.[1][8]



Click to download full resolution via product page

Caption: Acid or base-catalyzed hydrolysis of **Ethyl Dimethylcarbamate**.

Applications and Biological Activity

Ethyl dimethylcarbamate has a range of applications in various fields:

- Chemical Industry: It serves as a valuable intermediate in the synthesis of other organic compounds and carbamate derivatives.[1][8]
- Pharmaceuticals: It is used as a precursor in drug synthesis.[1]



- Agriculture: It has been utilized in the production of pesticides and herbicides due to its
 enzyme-inhibiting properties.[1] However, its use as a commercial herbicide is limited due to
 environmental and toxicity concerns.[1]
- Biological Research: The compound is employed in studies related to enzyme inhibition and in biochemical assays.[1] Historically, it was used as a long-acting anesthetic in animal research, particularly for rodents, as it exhibited less suppression of cortical neuronal activity compared to other anesthetics like isoflurane.[1] However, concerns about its carcinogenicity have led to its replacement with safer alternatives in many research settings.[1]

4.1. Mechanism of Action and Biological Effects

While the specific mechanism of action for **ethyl dimethylcarbamate** is not extensively researched, as a carbamate ester, it is suggested to potentially inhibit cholinesterase, an enzyme crucial for nerve function.[1] Its ability to inhibit certain enzymes makes it a subject of interest in pharmacological research.[1] Studies have explored its potential to inhibit enzymes involved in nervous system function.[1]

Safety and Toxicology

Ethyl dimethylcarbamate is classified as harmful if swallowed and is suspected of causing cancer.[9] It is essential to handle this compound with appropriate safety precautions.

5.1. GHS Hazard Information



Hazard Class	Category	Hazard Statement	
Acute toxicity, Oral	4	H302: Harmful if swallowed[9]	
Carcinogenicity	2	H351: Suspected of causing cancer[9]	
Flammable liquids	3	H226: Flammable liquid and vapor[10]	
Skin corrosion/irritation	2	H315: Causes skin irritation[10]	
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[10]	
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation[10]	

GHS Pictograms:

Health Hazard, Irritant[1][9]

5.2. Toxicological Data



Test Type	Route of Exposure	Species	Dose	Toxic Effects
LD50	Intraperitoneal	Rodent - mouse	1110 mg/kg	Behavioral - general anesthetic[11]
LD50	Subcutaneous	Rodent - mouse	1050 mg/kg	Behavioral - somnolence (general depressed activity)[11]
TDLo	Intraperitoneal	Rodent - mouse	6500 mg/kg/13W-I	Tumorigenic - equivocal tumorigenic agent, lung tumors[11]

5.3. Handling and Personal Protective Equipment (PPE)

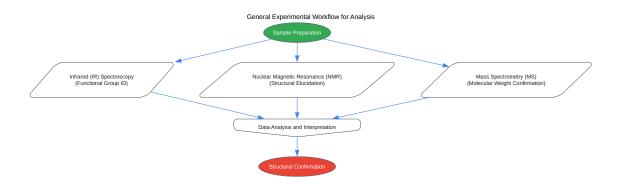
- Engineering Controls: Use in a well-ventilated area, preferably in a fume hood.
- Personal Protective Equipment:
 - Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[9]
 - Skin Protection: Wear protective gloves and impervious clothing.[9]
 - Respiratory Protection: If exposure limits are exceeded, use a full-face respirator.
- Storage: Store in a dry, well-ventilated place, locked up.[4][9]

Experimental Protocols and Analysis

While specific, detailed experimental protocols for **ethyl dimethylcarbamate** are proprietary to individual research labs and manufacturers, a general workflow for its analysis can be outlined.



Spectroscopic methods such as Infrared (IR) and Nuclear Magnetic Resonance (NMR) spectroscopy are crucial for structural elucidation.[8]



Click to download full resolution via product page

Caption: A generalized workflow for the chemical analysis of a compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

• 1. Buy Ethyl dimethylcarbamate | 687-48-9 [smolecule.com]







- 2. CAS 687-48-9: Carbamic acid, N,N-dimethyl-, ethyl ester [cymitguimica.com]
- 3. ethyl dimethylcarbamate CAS#: 687-48-9 [amp.chemicalbook.com]
- 4. High purity Ethyl dimethyl carbamate, CasNo.687-48-9 RongNa Biotechnology Co., Ltd China (Mainland) [rongna.lookchem.com]
- 5. AB494384 | CAS 687-48-9 abcr Gute Chemie [abcr.com]
- 6. CAS Common Chemistry [commonchemistry.cas.org]
- 7. Ethyl dimethylcarbamate | CAS#:687-48-9 | Chemsrc [chemsrc.com]
- 8. Ethyl dimethylcarbamate | 687-48-9 | Benchchem [benchchem.com]
- 9. echemi.com [echemi.com]
- 10. angenechemical.com [angenechemical.com]
- 11. RTECS NUMBER-FA1225000-Chemical Toxicity Database [drugfuture.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl Dimethylcarbamate (CAS 687-48-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222962#ethyl-dimethylcarbamate-cas-687-48-9-basic-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com